

# Physical properties of Dimethyl 4-bromophthalate (melting point, boiling point)

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## Compound of Interest

Compound Name: Dimethyl 4-bromophthalate

Cat. No.: B1312631

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## Physical Properties of Dimethyl 4-bromophthalate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties of **Dimethyl 4-bromophthalate**, a chemical intermediate of interest in organic synthesis and pharmaceutical development. This document summarizes its key physical constants and outlines the standard methodologies employed for their determination.

## Core Physical Properties

The melting and boiling points are fundamental physical constants that provide insights into the purity and physical state of a substance under varying temperature and pressure conditions.

Physical Property	Value	Conditions
Melting Point	33-42 °C	Not Applicable
Boiling Point	177-178 °C	13 Torr

The reported melting point for **Dimethyl 4-bromophthalate** shows some variation across different sources, with ranges cited as 33-35 °C[1][2], 38 °C, and 38-42 °C[3]. This variability may be attributed to differences in the purity of the samples or the specific experimental

techniques employed for measurement. The compound is described as a white to yellow solid below 38°C and a liquid above 40°C[2]. The boiling point is consistently reported at 177-178 °C under reduced pressure (13 Torr)[1][2].

## Experimental Protocols

While specific experimental documentation for the determination of these values for **Dimethyl 4-bromophthalate** is not readily available in the public domain, the following are detailed, standard laboratory protocols that are typically employed for such measurements.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid can be determined with high precision using the capillary method.

#### Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar digital device)
- Capillary tubes (sealed at one end)
- Sample of **Dimethyl 4-bromophthalate**, finely powdered
- Mortar and pestle

#### Procedure:

- Sample Preparation: A small amount of **Dimethyl 4-bromophthalate** is finely ground using a mortar and pestle to ensure uniform heat distribution.
- Capillary Tube Packing: The open end of a capillary tube is tapped into the powdered sample, and the tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end. This process is repeated until a sample column of 2-3 mm is achieved.
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus.

- Heating and Observation:
  - The sample is heated at a rapid rate initially to approach the expected melting point.
  - The heating rate is then reduced to 1-2 °C per minute approximately 15-20 °C below the anticipated melting point.
  - The temperature at which the first drop of liquid appears is recorded as the onset of melting.
  - The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The range between these two temperatures is the melting point range.
- Data Recording: The observed melting point range is recorded. For a pure substance, this range is typically narrow (0.5-2 °C).

## Boiling Point Determination (Micro Boiling Point Method)

For determining the boiling point of a small quantity of liquid, especially at reduced pressure, the micro boiling point method is suitable.

### Apparatus:

- Small test tube or boiling tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)
- Apparatus for vacuum distillation (if measuring at reduced pressure)
- Sample of **Dimethyl 4-bromophthalate**

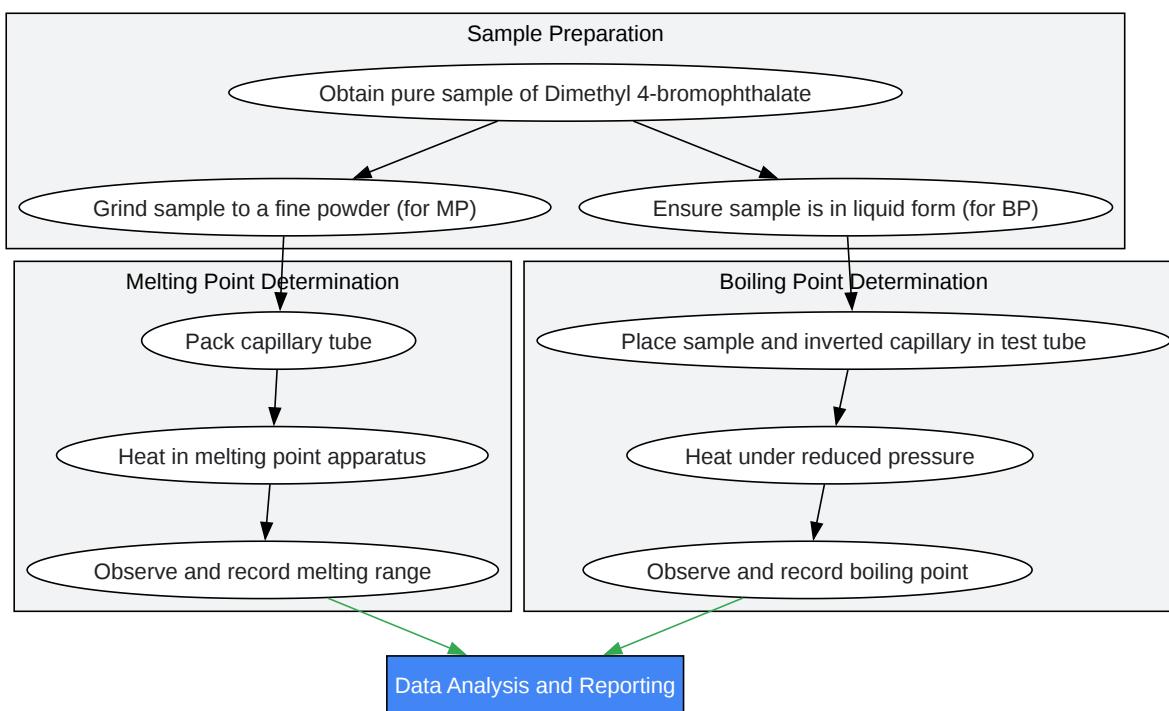
### Procedure:

- Sample Preparation: A small volume (a few drops) of liquid **Dimethyl 4-bromophthalate** is placed in a small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed (open end down) into the liquid in the test tube.
- Apparatus Assembly: The test tube is attached to a thermometer and submerged in a heating bath. For measurements at reduced pressure, the setup is connected to a vacuum source, and the pressure is adjusted to the desired level (e.g., 13 Torr).
- Heating and Observation:
  - The heating bath is gently heated.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
  - The heating is continued until a steady and rapid stream of bubbles is observed.
  - The heat source is then removed, and the bath is allowed to cool slowly.
  - The temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point at that pressure.
- Data Recording: The observed boiling point and the corresponding pressure are recorded.

## Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the determination of the physical properties of **Dimethyl 4-bromophthalate**.

## Workflow for Physical Property Determination of Dimethyl 4-bromophthalate

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## Workflow for Physical Property Determination

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## References

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